

Mca-(Ala7,Lys(Dnp)9)-Bradykinin assay interference from compounds

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Compound of Interest

Compound Name: Mca-(Ala7,Lys(Dnp)9)-Bradykinin

Cat. No.: B15141630

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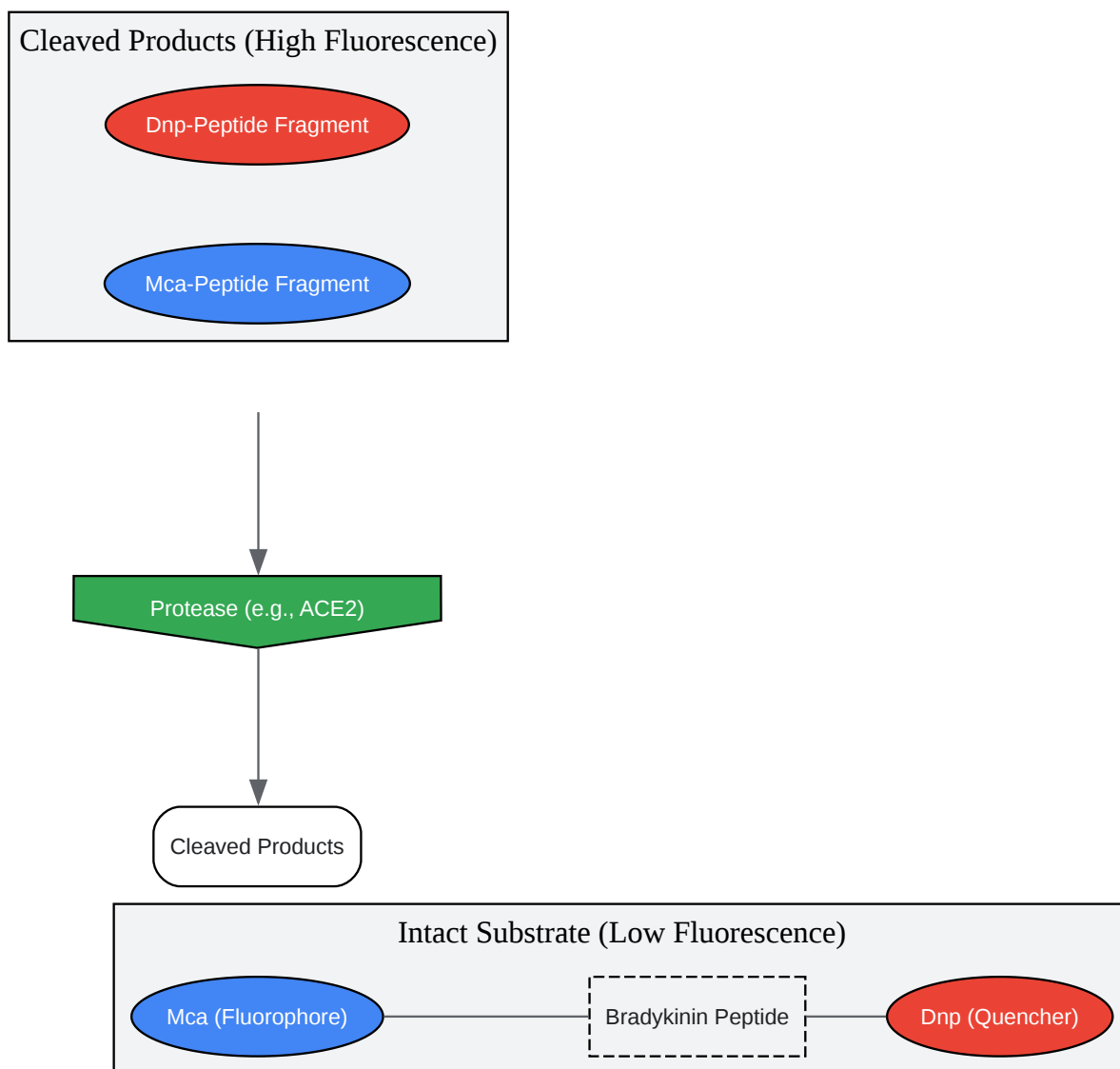
Technical Support Center: Mca-(Ala7,Lys(Dnp)9)-Bradykinin Assay

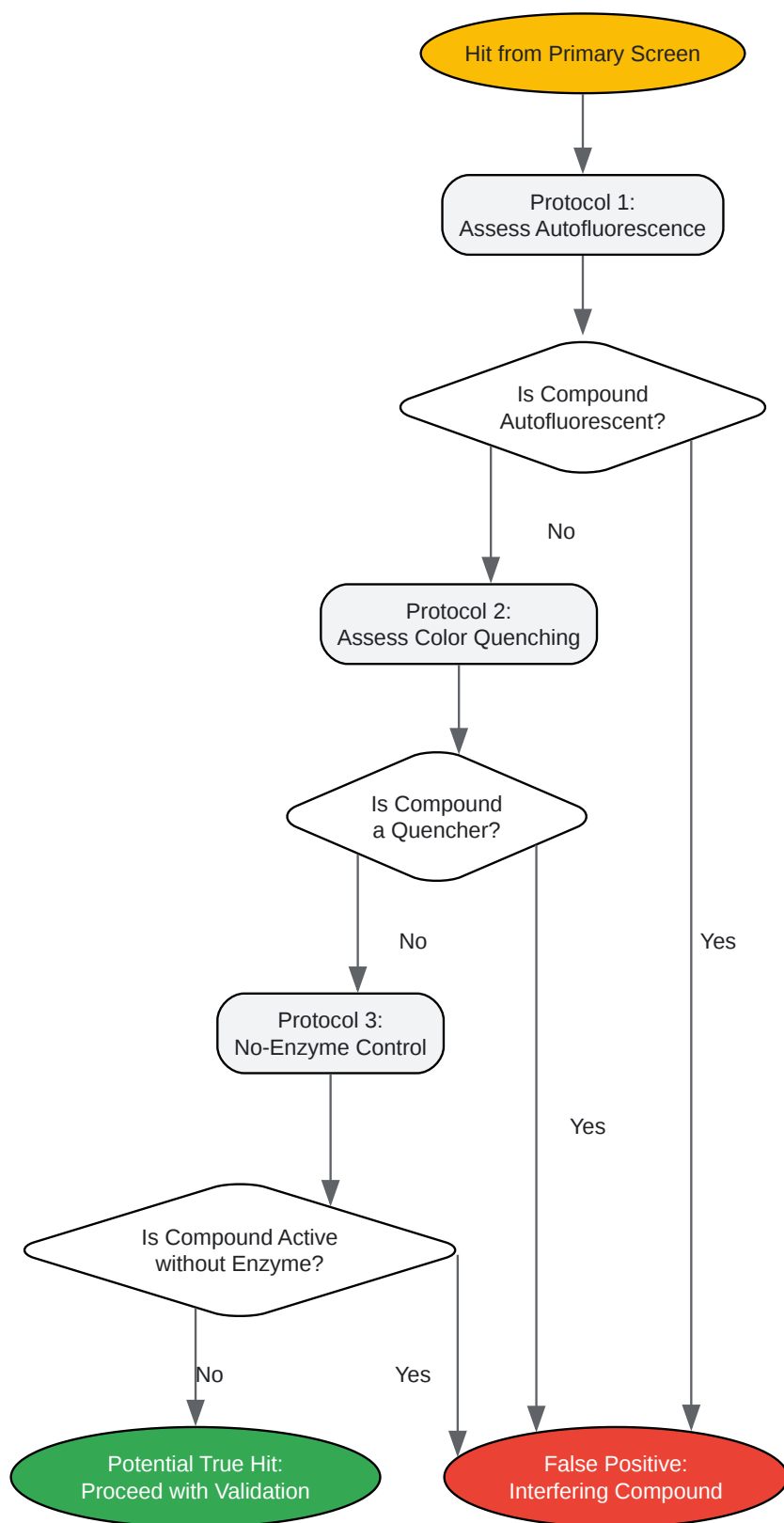
For Researchers, Scientists, and Drug Development Professionals

This guide provides troubleshooting advice and frequently asked questions (FAQs) to address common issues encountered during the use of the **Mca-(Ala7,Lys(Dnp)9)-Bradykinin** fluorogenic substrate in enzymatic assays, such as those for Angiotensin-Converting Enzyme 2 (ACE2) and Endothelin-Converting Enzyme-1 (ECE-1).

I. Assay Principle and Workflow

The **Mca-(Ala7,Lys(Dnp)9)-Bradykinin** assay is a fluorescence resonance energy transfer (FRET)-based method for measuring protease activity. The substrate contains a fluorescent donor, (7-methoxycoumarin-4-yl)acetyl (Mca), and a quencher, 2,4-dinitrophenyl (Dnp). In the intact peptide, the fluorescence of Mca is quenched by the proximity of Dnp. When a protease cleaves the peptide bond between the fluorophore and the quencher, they are separated, leading to an increase in fluorescence that is proportional to the enzyme's activity.





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